

solubility profile of 4-Bromo-2-methylbenzonitrile in common organic solvents

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Compound of Interest

Compound Name: 4-Bromo-2-methylbenzonitrile

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Solubility Profile of 4-Bromo-2-methylbenzonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility profile of **4-Bromo-2-methylbenzonitrile**, a compound of interest in organic synthesis and pharmaceutical development. Due to a lack of publicly available quantitative solubility data across a range of common organic solvents, this document provides a comprehensive overview of its known qualitative solubility characteristics. Furthermore, it outlines a detailed experimental protocol for determining the precise solubility of this compound, enabling researchers to generate the specific data required for their applications. This guide also includes a visual workflow to aid in the experimental setup.

Introduction

4-Bromo-2-methylbenzonitrile (CAS No. 67832-11-5) is a substituted aromatic nitrile that serves as a versatile intermediate in the synthesis of various organic molecules. Its chemical structure, featuring a bromine atom and a methyl group on the benzonitrile framework, influences its physicochemical properties, including its solubility. A thorough understanding of its solubility in different organic solvents is crucial for its application in reaction chemistry, purification processes such as recrystallization, and formulation development.

This guide aims to provide a foundational understanding of the solubility of **4-Bromo-2-methylbenzonitrile** and to equip researchers with the necessary methodology to determine its quantitative solubility profile.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-2-methylbenzonitrile** is presented in Table 1.

Table 1: Physicochemical Properties of **4-Bromo-2-methylbenzonitrile**

Property	Value
Molecular Formula	C ₈ H ₆ BrN
Molecular Weight	196.04 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	65-69 °C
Boiling Point	~228.5 °C (rough estimate)
CAS Number	67832-11-5

Solubility Profile

Qualitative Solubility Data

Comprehensive quantitative solubility data for **4-Bromo-2-methylbenzonitrile** in a wide array of common organic solvents is not readily available in published literature. However, qualitative assessments have indicated the following:

- Methanol: Soluble[1]
- Water: Insoluble[1]

Based on the principle of "like dissolves like," it can be inferred that **4-Bromo-2-methylbenzonitrile**, a moderately polar molecule, is likely to exhibit good solubility in polar

aprotic solvents and some polar protic solvents. Its solubility is expected to be lower in nonpolar solvents.

Generation of Quantitative Solubility Data

To address the absence of specific quantitative data, a standardized experimental protocol is essential. The following section details a robust method for determining the solubility of **4-Bromo-2-methylbenzonitrile** in various organic solvents at different temperatures.

Experimental Protocol: Determination of Solubility by the Isothermal Shake-Flask Method

This method is a widely accepted technique for determining the equilibrium solubility of a solid in a solvent.

Objective: To determine the concentration of a saturated solution of **4-Bromo-2-methylbenzonitrile** in a selection of organic solvents at a constant temperature.

Materials:

- **4-Bromo-2-methylbenzonitrile** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane) of analytical grade
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

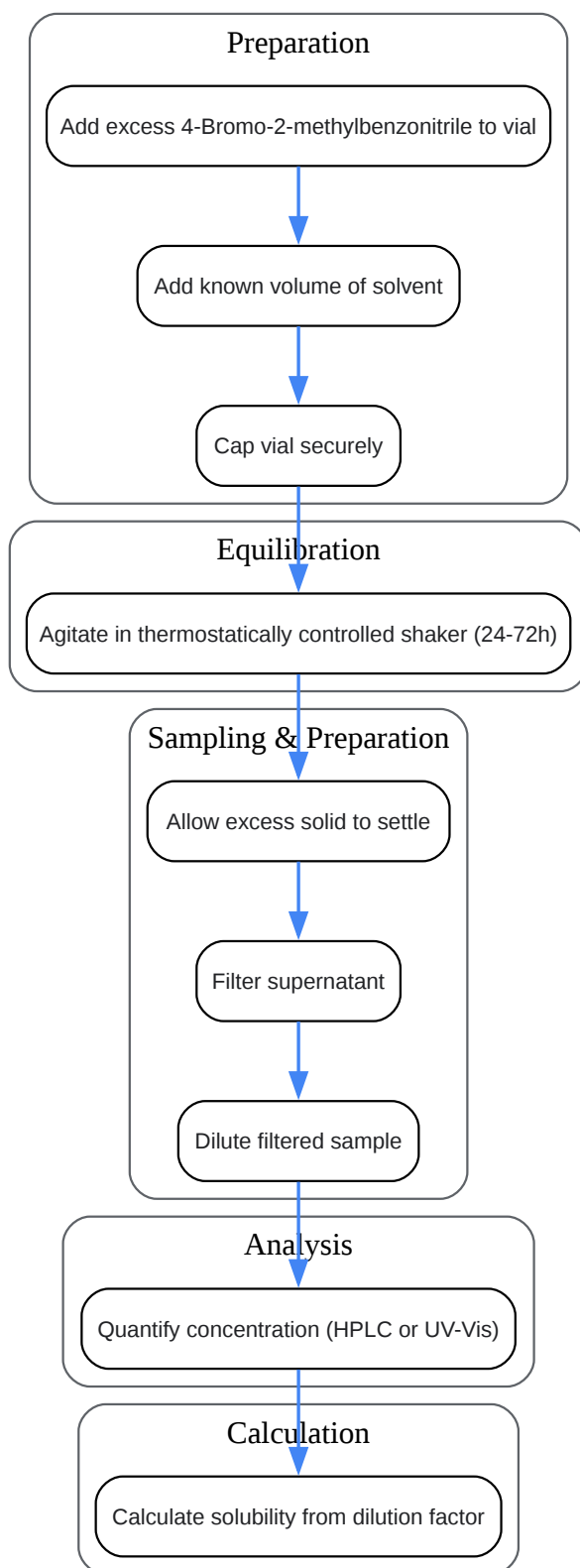
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Bromo-2-methylbenzonitrile** to several vials. The presence of undissolved solid at equilibrium is crucial.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in the thermostatically controlled shaker set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a sufficient duration to reach equilibrium. A period of 24 to 72 hours is typically recommended. To confirm that equilibrium has been reached, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed until the concentration of the solute remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. This step is critical to remove any undissolved solid particles.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - HPLC Method (Preferred):

- Develop a suitable HPLC method for the quantification of **4-Bromo-2-methylbenzonitrile**. This includes selecting an appropriate column, mobile phase, flow rate, and detection wavelength.
- Prepare a series of standard solutions of known concentrations of **4-Bromo-2-methylbenzonitrile** in the solvent of interest.
- Generate a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
- Inject the diluted sample and determine its concentration from the calibration curve.
- UV-Vis Spectrophotometry Method:
 - This method can be used if **4-Bromo-2-methylbenzonitrile** has a distinct absorbance maximum where the solvent does not absorb significantly.
 - Prepare standard solutions and generate a calibration curve based on absorbance at the wavelength of maximum absorbance (λ_{max}).
 - Measure the absorbance of the diluted sample and calculate the concentration using the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-Bromo-2-methylbenzonitrile**.



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Caption: Experimental workflow for solubility determination.

Conclusion

While quantitative solubility data for **4-Bromo-2-methylbenzonitrile** is not extensively documented, its qualitative solubility in methanol and insolubility in water provide initial guidance for solvent selection. For researchers requiring precise solubility values, the detailed isothermal shake-flask method outlined in this guide provides a reliable and standardized approach. The generation of such data will be invaluable for the effective utilization of this compound in various research and development endeavors. It is recommended that researchers perform these experiments to build a comprehensive and quantitative solubility profile tailored to their specific solvent systems and temperature requirements.

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References

- 1. 4-Bromo-2-methylbenzonitrile CAS#: 67832-11-5 [m.chemicalbook.com]
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